

Nicotinonitrile 1-oxide CAS number and identification

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Compound of Interest

Compound Name: Nicotinonitrile 1-oxide

Cat. No.: B127128

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Technical Guide: Nicotinonitrile 1-oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Nicotinonitrile 1-oxide** (also known as 3-cyanopyridine N-oxide), a key intermediate in the synthesis of various pharmaceutical compounds. This document details its chemical identity, physical properties, a robust synthesis protocol, and its application in further chemical transformations.

Chemical Identification and Properties

Nicotinonitrile 1-oxide is a pyridine N-oxide derivative characterized by a nitrile group at the 3-position. Its identification and key physicochemical properties are summarized below.

Property	Value
CAS Number	14906-64-0[1]
Molecular Formula	C ₆ H ₄ N ₂ O[1]
Molecular Weight	120.11 g/mol [1]
IUPAC Name	1-oxidopyridin-1-ium-3-carbonitrile[1]
Synonyms	3-Cyanopyridine N-oxide, Nicotinonitrile N-oxide, 3-Pyridinecarbonitrile 1-oxide[2][3]
Appearance	White to light yellow/orange powder or crystals[4]
Melting Point	168-176 °C (range from various sources)[5][6][7]

Safety Information: **Nicotinonitrile 1-oxide** is harmful if swallowed, in contact with skin, or if inhaled.[1][4] It is recommended to handle this compound in a well-ventilated area, using appropriate personal protective equipment.[4]

Spectroscopic Data

Detailed experimental spectroscopic data for **Nicotinonitrile 1-oxide** is not widely available in public spectral databases.

Spectrum Type	Data Summary
¹ H NMR	Specific, experimentally verified spectra with peak assignments are not readily available in public databases.
¹³ C NMR	PubChem references a ¹³ C NMR spectrum in the publication: S. A. Sojka, F. J. Dinan J. Org. Chem. 1979, 44, 307, however, the spectral data is not directly provided. [1]
IR	Specific, experimentally verified spectra with peak assignments are not readily available in public databases.
Mass Spec	Specific, experimentally verified spectra with fragmentation analysis are not readily available in public databases.

Synthesis of Nicotinonitrile 1-oxide

Nicotinonitrile 1-oxide is typically synthesized via the N-oxidation of 3-cyanopyridine. The following protocol is adapted from established industrial methods.[\[5\]](#)[\[8\]](#)

Experimental Protocol: Oxidation of 3-Cyanopyridine

Objective: To synthesize 3-cyanopyridine N-oxide with high yield and purity.

Reagents:

- 3-Cyanopyridine (Nicotinonitrile)
- 30% Hydrogen Peroxide (H₂O₂)
- Silicomolybdic acid (catalyst)
- Sulfuric acid (co-catalyst)
- Deionized water

Procedure:

- To a suitable reaction vessel, add 3-cyanopyridine, deionized water, sulfuric acid, and the silicomolybdic acid catalyst.
- Heat the mixture with stirring to a temperature of 75-95 °C.[5][8]
- Slowly and uniformly add 30% hydrogen peroxide to the reaction mixture over a period of 8-10 hours, maintaining the reaction temperature within the 75-95 °C range.[5][7]
- After the addition of hydrogen peroxide is complete, maintain the reaction mixture at the same temperature for an additional 6-8 hours to ensure the reaction goes to completion.[5][7]
- Cool the reaction mixture to below 15 °C.[5][7]
- The solid product will precipitate. Isolate the product by filtration (e.g., centrifugation).
- Dry the isolated solid to obtain **Nicotinonitrile 1-oxide**.

Expected Outcome: This method can produce **Nicotinonitrile 1-oxide** with yields reported to be above 95% and purity exceeding 96%.[5][7]

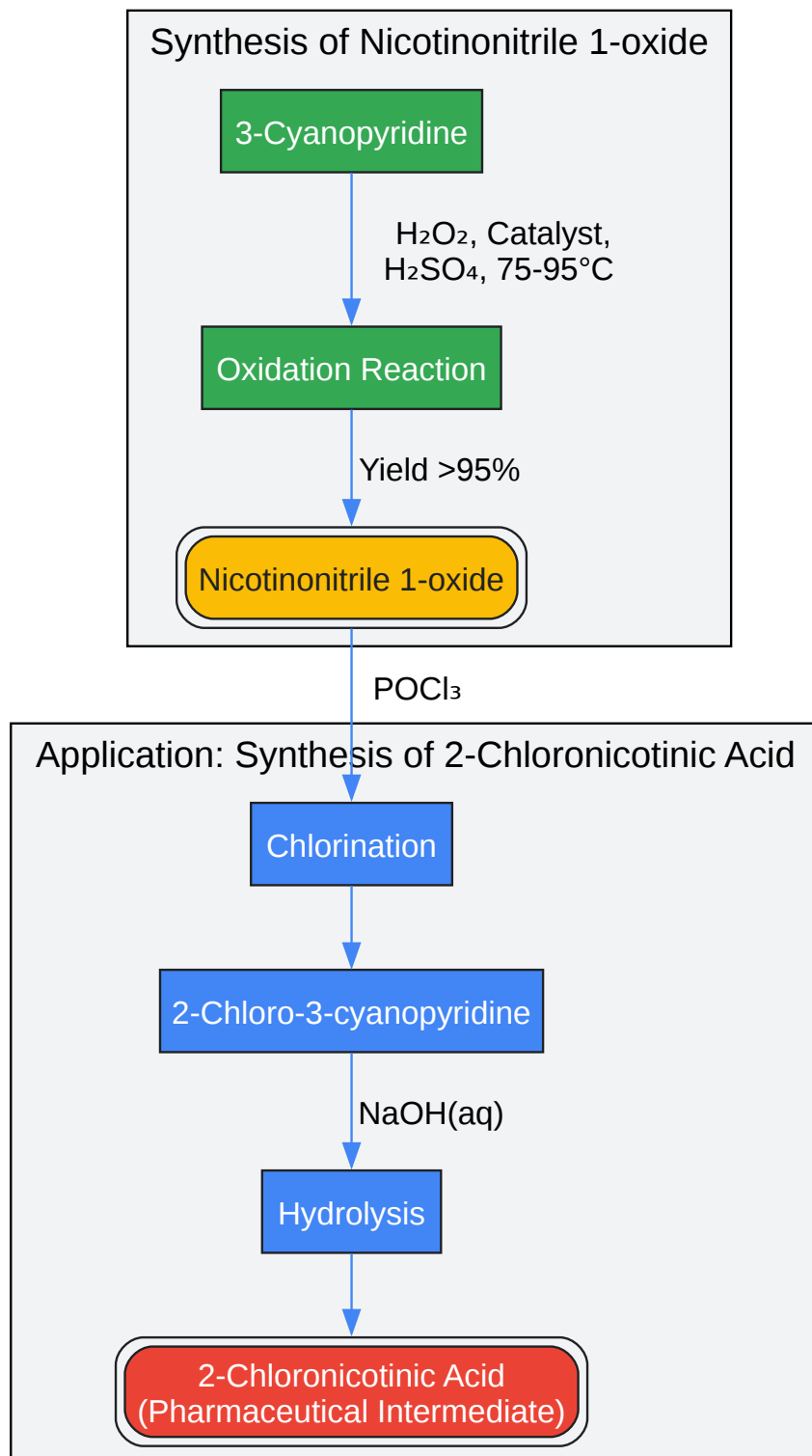
Synthetic Applications & Workflows

Nicotinonitrile 1-oxide is not typically studied for direct biological activity but serves as a crucial building block for more complex molecules. Its primary application is in the synthesis of 2-chloronicotinic acid, another important pharmaceutical intermediate.[5][9] It is also a documented intermediate in the synthesis of Arimoclomol, a drug candidate for amyotrophic lateral sclerosis (ALS).[10][11]

Synthesis and Application Workflow

The following diagram illustrates the synthesis of **Nicotinonitrile 1-oxide** and its subsequent conversion to 2-chloronicotinic acid, a key transformation for this intermediate.

Workflow: Synthesis and Application of Nicotinonitrile 1-oxide

[Click to download full resolution via product page](#)Caption: Synthesis of **Nicotinonitrile 1-oxide** and its conversion.

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